

An In-depth Technical Guide to the Physicochemical Properties of Diethylammonium Diethyldithiocarbamate

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Compound of Interest

Compound Name: *Diethylammonium diethyldithiocarbamate*

Cat. No.: *B132619*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the core physicochemical properties of **Diethylammonium Diethyldithiocarbamate**. The document is structured to furnish researchers, scientists, and drug development professionals with essential data, experimental methodologies, and visual representations of key processes. All quantitative data are summarized in structured tables for ease of comparison. Detailed experimental protocols for the determination of these properties are also provided.

Chemical Identity and Structure

Diethylammonium diethyldithiocarbamate is the salt formed from the reaction of diethyldithiocarbamic acid and diethylamine. It is a white to off-white crystalline solid.

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	1518-58-7
Molecular Formula	C ₉ H ₂₂ N ₂ S ₂
Linear Formula	[(CH ₃ CH ₂) ₂ NCS ₂] ⁻ [(CH ₃ CH ₂) ₂ NH ₂] ⁺
SMILES	CCN(CC)C(=S)[S-].CC[NH2+] CC
InChI	InChI=1S/C5H11NS2.C4H11N/c1-3-6(4-2)5(7)8;1-3-5-4-2/h3-4H2,1-2H3,(H,7,8);5H,3-4H2,1-2H3

Physicochemical Properties

The physicochemical properties of a compound are critical for its handling, formulation, and mechanism of action in biological systems. The following tables summarize the key quantitative data for **diethylammonium diethyldithiocarbamate**.

Table 2: Physical and Chemical Properties

Property	Value	Source(s)
Molecular Weight	222.41 g/mol	[1] [2]
222.42 g/mol		
221.44 g/mol	[3]	
Melting Point	82-84 °C	[1] [3] [4]
81-84 °C		
79.0-85.0 °C		
Boiling Point	125 °C	[1] [5]
176.4 °C at 760 mmHg		
Appearance	White to Off-White Crystals or Powder	[1] [6]
Solubility	Soluble in Chloroform and Methanol.	[1] [7]
pKa	Data not available in the searched literature.	
Water Content	≤1% (Karl Fischer Titration)	[6]
Assay	≥97.5% to ≤102.5% (Non-aqueous acid-base Titration)	[6]

Spectral Data

Spectroscopic data is fundamental for the structural elucidation and confirmation of the identity of a compound.

Table 3: Spectroscopic Information

Technique	Data Summary	Source(s)
^1H NMR	Spectrum available.	[8][9][10]
^{13}C NMR	Spectrum available in CDCl_3 .	[8][10]
Infrared (IR)	Spectrum available (KBr disc, Mull).	[8][10][11]
Mass Spectrometry (MS)	Mass spectrum (electron ionization) available.	[8][12]

Experimental Protocols

The following sections detail generalized experimental methodologies for the determination of the key physicochemical properties of **diethylammonium diethyldithiocarbamate**.

Determination of Melting Point

The melting point of a solid is the temperature at which it changes state from solid to liquid. It is a crucial indicator of purity.

Protocol:

- A small, finely powdered sample of **diethylammonium diethyldithiocarbamate** is packed into a capillary tube, sealed at one end, to a height of 1-2 mm.[7]
- The capillary tube is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb.[3]
- The assembly is placed in a heating bath (e.g., an oil bath or a melting point apparatus with a heated block).[7][13]
- The sample is heated slowly, at a rate of approximately 2 °C per minute, to ensure thermal equilibrium.[13]
- The temperature at which the first drop of liquid appears (the beginning of melting) and the temperature at which the entire solid has turned into a clear liquid (the completion of melting) are recorded. This range is the melting point.[3][13]

- For accurate results, the determination should be repeated at least twice with fresh samples, and the values should be consistent.[13]

Determination of Solubility

Solubility is a measure of the maximum amount of a substance that can be dissolved in a given amount of solvent at a specific temperature.

Protocol:

- To a small test tube, add a precisely weighed amount (e.g., 25 mg) of **diethylammonium diethyldithiocarbamate**.[9]
- Add a measured volume (e.g., 0.75 mL) of the solvent (e.g., chloroform or methanol) in small portions.[9]
- After each addition, the test tube is vigorously shaken to facilitate dissolution.[9]
- The mixture is observed to determine if the solid has completely dissolved. If the solution is clear, the compound is considered soluble at that concentration.[14]
- This process can be done qualitatively as described or quantitatively by determining the maximum mass of solute that can be dissolved in a specific volume of solvent at a controlled temperature.

Determination of Water Content (Karl Fischer Titration)

Karl Fischer titration is a highly specific and accurate method for determining the water content in a substance.

Protocol:

- The titration vessel of the Karl Fischer titrator is filled with a suitable solvent, such as methanol, and the solvent is pre-titrated with the Karl Fischer reagent to a stable endpoint to eliminate any residual water.[15]
- A precisely weighed amount of **diethylammonium diethyldithiocarbamate** is introduced into the titration vessel.[15]

- The sample is stirred to dissolve and release any contained water.
- The sample is then titrated with the Karl Fischer reagent. The reagent reacts stoichiometrically with water.[16]
- The endpoint is detected electrometrically. The volume of the Karl Fischer reagent consumed is used to calculate the water content of the sample, based on the predetermined titer of the reagent.[15]

Assay by Non-Aqueous Acid-Base Titration

Non-aqueous titrations are employed for the assay of substances that are weak acids or bases, or are insoluble in water.

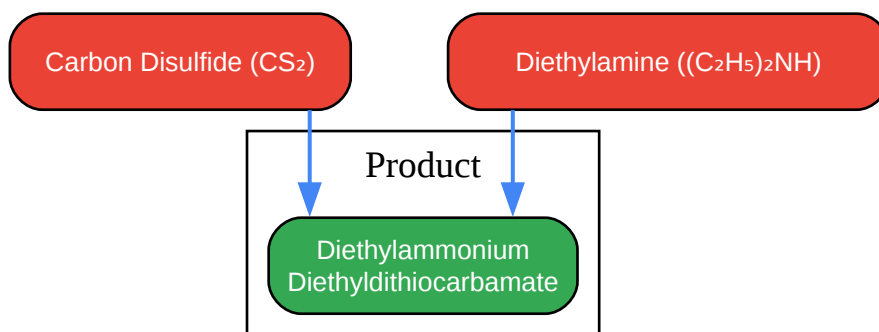
Protocol:

- A precisely weighed amount of **diethylammonium diethyldithiocarbamate** is dissolved in a suitable non-aqueous solvent, such as glacial acetic acid.
- A few drops of a suitable indicator, such as crystal violet, are added to the solution.[4]
- The solution is titrated with a standardized solution of a strong acid in a non-aqueous solvent, typically perchloric acid in glacial acetic acid.
- The endpoint is indicated by a distinct color change of the indicator (e.g., from violet to yellowish-green for crystal violet).[4]
- A blank titration is performed to account for any titratable impurities in the solvent, and the necessary corrections are made to the sample titration volume. The percentage purity of the sample is then calculated.

Visualizations

Synthesis Workflow

The synthesis of **diethylammonium diethyldithiocarbamate** is a straightforward acid-base reaction.

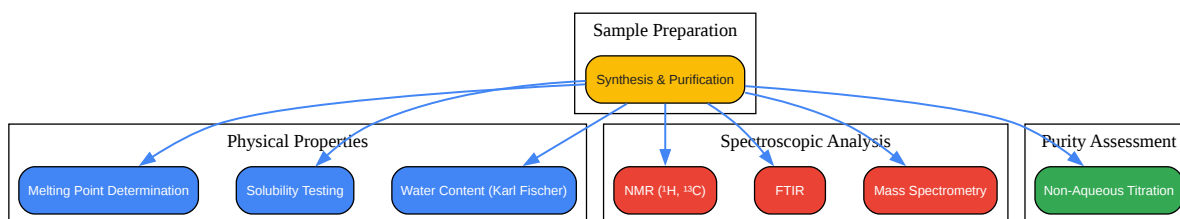


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Caption: Synthesis of **Diethylammonium Diethyldithiocarbamate**.

Experimental Workflow for Physicochemical Characterization

A general workflow for the characterization of a chemical substance is depicted below.



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Caption: Physicochemical Characterization Workflow.

Conclusion

This technical guide has consolidated the available physicochemical data for **diethylammonium diethyldithiocarbamate**. The provided tables offer a quick reference for its

key properties, while the experimental protocols outline the standard methodologies for their determination. The absence of a reported pKa value in the literature highlights an area for potential further investigation. The information presented herein is intended to be a valuable resource for professionals engaged in research and development activities involving this compound.

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